

N-Isopropylcyclohexylamine: A Comprehensive Technical Analysis

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Compound of Interest

Compound Name: *N-Isopropylcyclohexylamine*

Cat. No.: *B058178*

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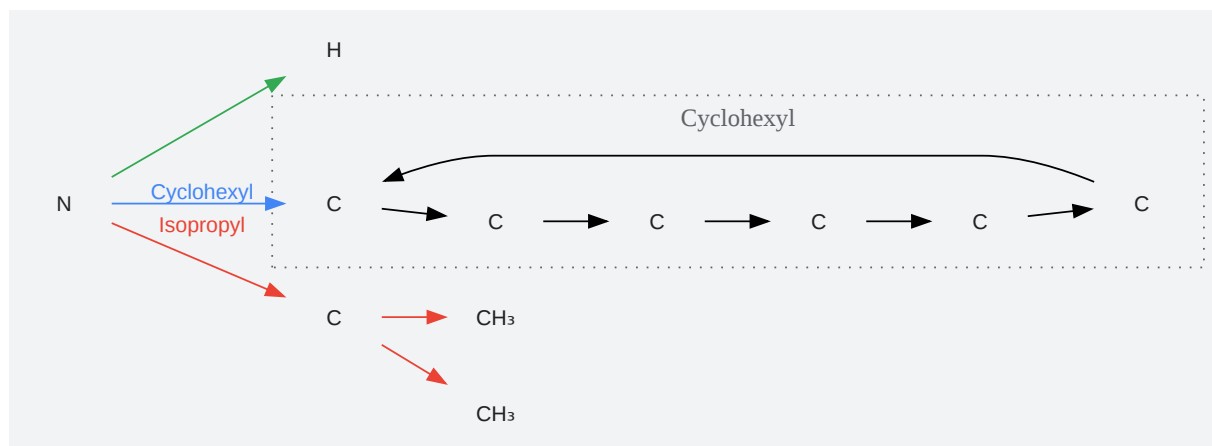
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[CITY, State] – [Date] – This technical guide provides an in-depth analysis of **N-Isopropylcyclohexylamine**, a secondary amine with applications in organic synthesis. The document, intended for researchers, scientists, and drug development professionals, elucidates the structural classification, physicochemical properties, and a detailed experimental protocol for its synthesis.

Classification of N-Isopropylcyclohexylamine

N-Isopropylcyclohexylamine is classified as a secondary amine.^{[1][2][3][4]} This classification is determined by the number of organic substituents bonded directly to the nitrogen atom. In the case of **N-Isopropylcyclohexylamine**, the nitrogen atom is covalently bonded to two alkyl groups: a cyclohexyl group and an isopropyl group, in addition to one hydrogen atom.^{[5][6][7]}

Primary amines have one alkyl or aryl substituent (RNH_2), while tertiary amines have three (R_3N).^{[1][2][8]} The presence of two carbon-nitrogen bonds and one nitrogen-hydrogen bond unequivocally categorizes **N-Isopropylcyclohexylamine** as a secondary amine.



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Figure 1: Chemical structure of **N-Isopropylcyclohexylamine**.

Physicochemical Properties

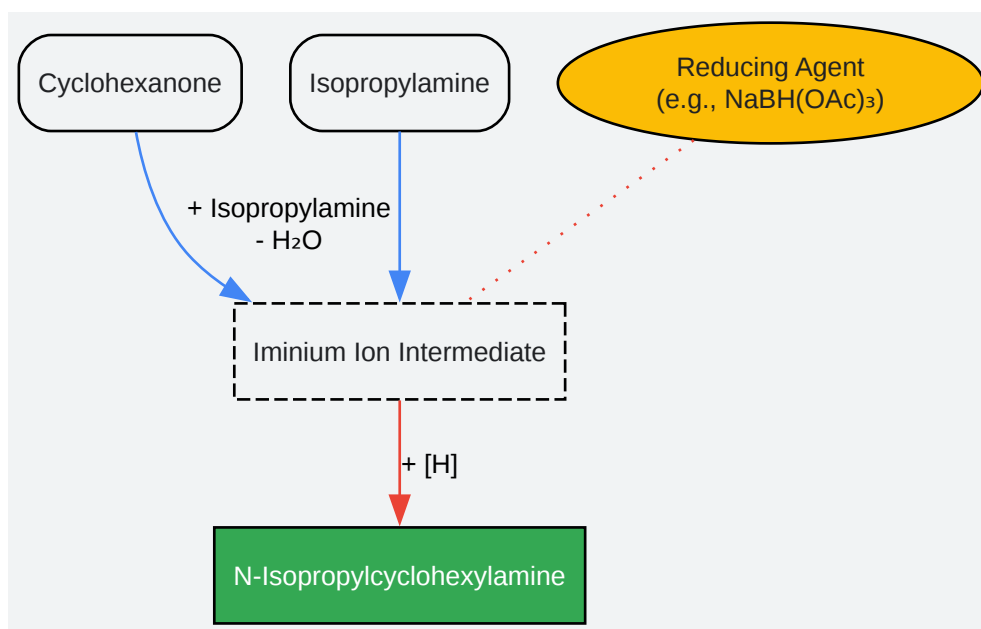
A summary of the key quantitative data for **N-Isopropylcyclohexylamine** is presented in Table 1. This information is crucial for its application in experimental design and chemical synthesis.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₉ N	[9]
Molecular Weight	141.25 g/mol	[5][9]
CAS Number	1195-42-2	[5][9]
Appearance	Colorless to light yellow clear liquid	
Boiling Point	60-65 °C at 12 mmHg	[5]
Density	0.859 g/mL at 25 °C	[5]
Refractive Index (n _{20/D})	1.448	[5]
Flash Point	46 °C (114.8 °F) - closed cup	[5]

Experimental Protocol: Synthesis of N-Isopropylcyclohexylamine

The synthesis of **N-Isopropylcyclohexylamine** can be effectively achieved through the reductive amination of cyclohexanone with isopropylamine. This one-pot reaction involves the formation of an imine intermediate, which is then reduced in situ to the desired secondary amine.

Reaction Principle



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Figure 2: Reaction pathway for the synthesis of **N-Isopropylcyclohexylamine**.

Materials and Reagents

- Cyclohexanone
- Isopropylamine
- Sodium triacetoxyborohydride (NaBH(OAc)₃)
- Anhydrous Dichloromethane (DCM)
- Glacial Acetic Acid
- Saturated Sodium Bicarbonate Solution
- Brine
- Anhydrous Magnesium Sulfate
- Standard laboratory glassware
- Magnetic stirrer

- Rotary evaporator

Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve cyclohexanone (1.0 equivalent) in anhydrous dichloromethane (DCM).
- **Amine Addition:** To the stirring solution, add isopropylamine (1.1 equivalents) via syringe.
- **Iminium Ion Formation:** Add glacial acetic acid (1.2 equivalents) to the reaction mixture. Stir the solution at room temperature for approximately 30 minutes to facilitate the formation of the iminium ion intermediate.
- **Reduction:** Slowly add sodium triacetoxyborohydride (1.5 equivalents) to the reaction mixture in portions. The addition may be slightly exothermic; maintain the temperature with a water bath if necessary.
- **Reaction Monitoring:** Stir the reaction at room temperature and monitor its progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.
- **Workup:** Carefully quench the reaction by the slow addition of a saturated sodium bicarbonate solution until gas evolution ceases. Transfer the mixture to a separatory funnel.
- **Extraction:** Separate the organic layer. Extract the aqueous layer with two portions of DCM.
- **Washing:** Combine the organic layers and wash with brine.
- **Drying and Concentration:** Dry the combined organic layer over anhydrous magnesium sulfate. Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude **N-Isopropylcyclohexylamine**.
- **Purification:** The crude product can be purified by fractional distillation under reduced pressure to obtain the pure secondary amine.

This technical guide provides a foundational understanding of **N-Isopropylcyclohexylamine** for professionals in the chemical and pharmaceutical sciences. The detailed classification,

tabulated properties, and a robust synthesis protocol offer a comprehensive resource for its application in research and development.

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